

# Antimony-based compounds as flame retardants

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## Compound of Interest

Compound Name:	Dichlorotris(4-bromophenyl)antimony
CAS No.:	125716-16-7
Cat. No.:	B11956957

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Application Note: Optimizing Antimony-Halogen Synergism in Flame Retardant Polymers

## Executive Summary

This guide details the mechanistic principles, formulation strategies, and validation protocols for utilizing Antimony Trioxide ( $\text{Sb}_2\text{O}_3$ ) as a synergistic flame retardant (FR) in polymer matrices. While  $\text{Sb}_2\text{O}_3$  exhibits negligible FR properties in isolation, its interaction with halogenated donors (chlorine or bromine) creates a hyper-efficient radical scavenging system.[1] This document is structured for researchers and safety professionals, treating the material formulation with the same rigor as a pharmaceutical development pipeline—from "mechanism of action" to "toxicological profiling."

## Mechanism of Action: The Gas-Phase Radical Trap

The efficacy of antimony-based systems relies on the Synergistic Effect.[2] In a fire scenario, the polymer matrix degrades to release volatile fuel.[3] Simultaneously, the halogenated additive releases hydrogen halide (HX).[1] The critical intervention occurs when  $\text{Sb}_2\text{O}_3$  reacts with HX to form Antimony Trihalide ( $\text{SbX}_3$ ).[1]

Key Reaction Pathway:

- Acid Release: Halogenated FR degrades

(gas).

- Synergist Activation:

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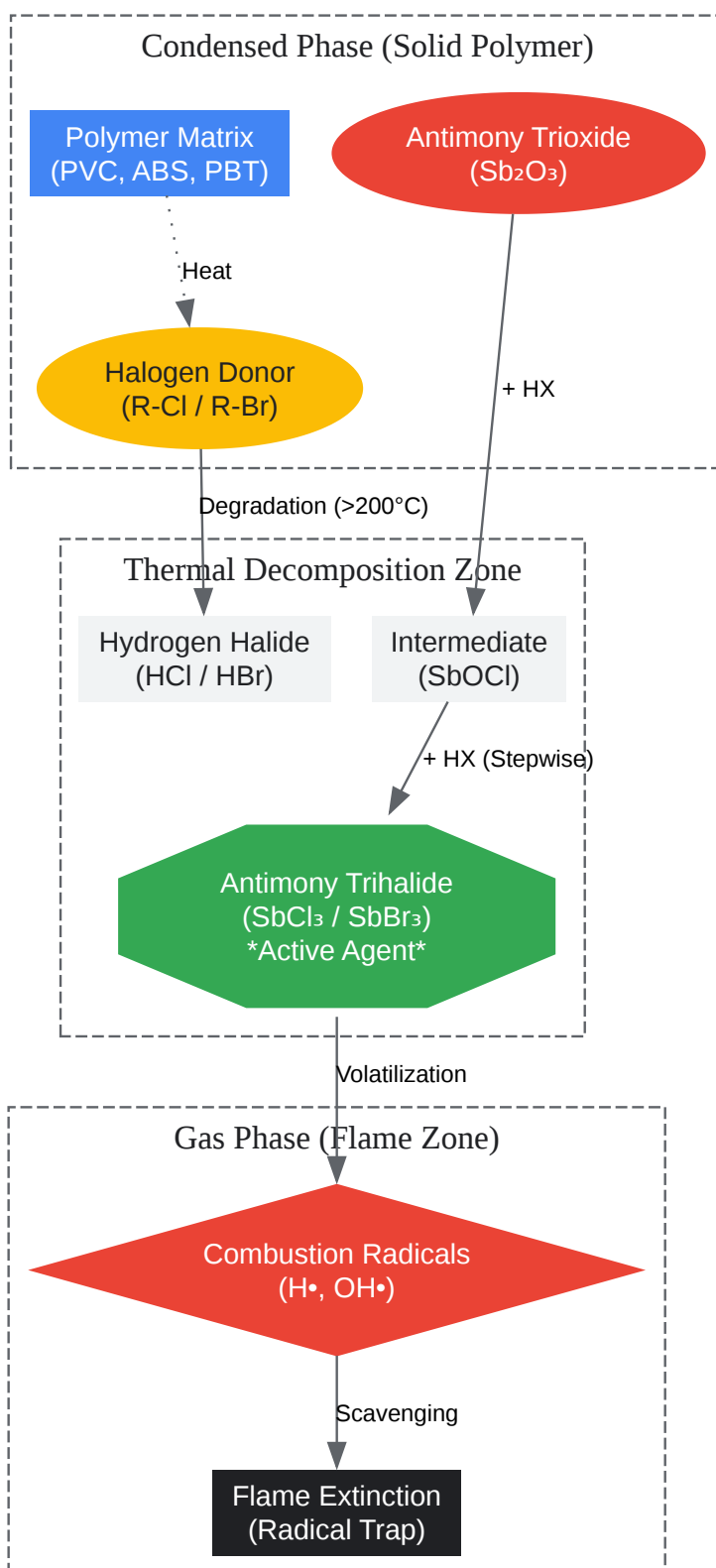
- Radical Scavenging:  $\text{SbX}_3$  enters the gas phase.<sup>[1]</sup> It is a heavy gas that blankets the flame and traps high-energy radicals (

and

) that sustain combustion.<sup>[1]</sup><sup>[4]</sup>

## Mechanistic Workflow Diagram

The following diagram illustrates the stepwise conversion of solid-state precursors into gas-phase inhibitors.



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Figure 1: Thermal degradation pathway showing the conversion of solid precursors into the active gas-phase radical scavenger  $SbX_3$ .

## Formulation Strategy

To achieve a UL-94 V-0 rating (self-extinguishing within 10 seconds), precise stoichiometry is required.

### The 1:3 Rule

The reaction

dictates a molar ratio of 1 Antimony to 3 Halogens.

- Recommendation: Formulate with a mass ratio of roughly 1:3 (Sb:Halogen).
- Excess Antimony: Wasted material; leads to "afterglow" (smoldering) due to solid-state oxidation.
- Excess Halogen: Increases smoke density and corrosive gas evolution without improving flame extinction.

### Particle Size Considerations

Parameter	Micro-sized $Sb_2O_3$ (1-2 $\mu m$ )	Nano-sized $Sb_2O_3$ (20-50 nm)
Dispersion	Moderate; requires high shear.	Difficult; prone to agglomeration.
Impact Strength	Lowers impact strength (stress concentrator).	Maintains polymer toughness (better interface).
Transparency	Opaque/White pigment effect.	Translucent/Transparent potential.[5]
Application	General housing (TVs, monitors).	Thin films, fibers, optical coatings.

# Protocol: Preparation of Sb-Halogen Nanocomposites

Objective: Disperse  $\text{Sb}_2\text{O}_3$  and Brominated Epoxy Polymer (BEP) into a Polybutylene Terephthalate (PBT) matrix.

Equipment:

- Twin-screw extruder (L/D ratio 40).

- Gravimetric feeders.

- Injection molding machine.

Step-by-Step Methodology:

- Pre-Treatment (Surface Activation):
  - Why: Nano- $\text{Sb}_2\text{O}_3$  is hydrophilic and incompatible with hydrophobic polymers.
  - Action: Treat  $\text{Sb}_2\text{O}_3$  powder with 1.5 wt% silane coupling agent (e.g., KH-550) in an ethanol solution. Sonicate for 30 mins. Dry at  $80^\circ\text{C}$  for 4 hours.
- Dry Blending:
  - Mix PBT pellets (dried at  $120^\circ\text{C}$  for 4h), BEP (Halogen donor), and treated  $\text{Sb}_2\text{O}_3$  in a high-speed mixer.
  - Target Loading: 12% BEP + 4%  $\text{Sb}_2\text{O}_3$  (Total 16% FR loading).
- Melt Compounding (Extrusion):
  - Feed mixture into the main hopper.
  - Temperature Profile (Zone 1

Die): 230°C

240°C

250°C

245°C.

- Critical Control: Screw speed at 200-300 RPM to generate sufficient shear for de-agglomeration without degrading the halogen donor.
- Specimen Fabrication:
  - Injection mold standard UL-94 bars (125 × 13 × 3.2 mm).
  - Mold Temp: 60-80°C.

## Validation Protocol: Flammability Testing

Trustworthy data requires adherence to ASTM/ISO standards.

### UL-94 Vertical Burn Test (Standard: ASTM D3801)

This test measures the self-extinguishing capability of the plastic.

- Setup: Clamp specimen vertically. Place cotton 300mm below.[\[6\]](#)
- Ignition: Apply 20mm blue flame for 10 seconds ( ). Remove.
- Re-Ignition: If fire extinguishes, apply flame for another 10 seconds ( ).
- Criteria for V-0 Rating (Gold Standard):
  - Total burn time ( )

10 seconds.

- No flaming drips (cotton must not ignite).[7]
- No glowing combustion >30 seconds after second flame removal.

## Limiting Oxygen Index (LOI) (Standard: ASTM D2863)

Measures the minimum oxygen concentration required to sustain combustion.[3][8][9]

- Protocol:
  - Place specimen in a glass chimney.
  - Flow mixture of  
  
and  
  
upwards.[9]
  - Ignite top of specimen.
  - Adjust  
  
concentration until the flame sustains for 3 minutes or burns 50mm.
- Interpretation:
  - LOI < 21%: Flammable (burns in air).
  - LOI > 30%: Self-extinguishing (Target for Sb-Halogen systems).

## Toxicological Considerations & Safety

For drug development and safety professionals, understanding the biological impact of these additives is mandatory.

- Carcinogenicity: Antimony Trioxide is classified by the IARC as Group 2B (Possibly carcinogenic to humans) and by the NTP as "Reasonably anticipated to be a human carcinogen" based on inhalation studies (lung tumors in rodents) [1, 2].

- Occupational Exposure:
  - Hazard: Inhalation of dust during weighing/feeding.
  - Control: Use local exhaust ventilation (LEV) and N95/P3 respirators.
  - Drug/Medical Relevance: Unlike antimony-based drugs (e.g., Meglumine antimoniate for Leishmaniasis), FR-grade antimony is insoluble. However, nano-scale particles can penetrate cellular barriers.
- Regulatory Status:
  - RoHS (EU):  $Sb_2O_3$  is not restricted, but specific brominated donors (like PBDEs) are.
  - REACH: Listed as a Substance of Very High Concern (SVHC) in some jurisdictions due to carcinogenicity/toxicity profiles.

## References

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